

# A Technical Guide to the Physicochemical Properties of Cbz-NH-PEG12-C2-acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cbz-NH-PEG12-C2-acid*

Cat. No.: *B2978019*

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## Introduction

**Cbz-NH-PEG12-C2-acid** is a heterobifunctional linker commonly employed in the synthesis of complex biomolecules, particularly in the burgeoning field of Proteolysis Targeting Chimeras (PROTACs). As a PEG-based linker, it connects a ligand for a target protein with a ligand for an E3 ubiquitin ligase, facilitating the targeted degradation of proteins.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) The physicochemical properties of this linker are critical as they influence the solubility, permeability, and overall pharmacokinetic profile of the resulting PROTAC molecule. This technical guide provides a comprehensive overview of the known physicochemical properties of **Cbz-NH-PEG12-C2-acid**, detailed experimental protocols for their determination, and visual representations of its structure and characterization workflows.

## Physicochemical Data

The following tables summarize the key physicochemical properties of **Cbz-NH-PEG12-C2-acid**. It is important to note that while some properties are well-defined, others, such as solubility and pKa, are not readily available as experimentally determined values in public literature and are often predicted or inferred from the behavior of similar PEGylated compounds.

Table 1: General Physicochemical Properties

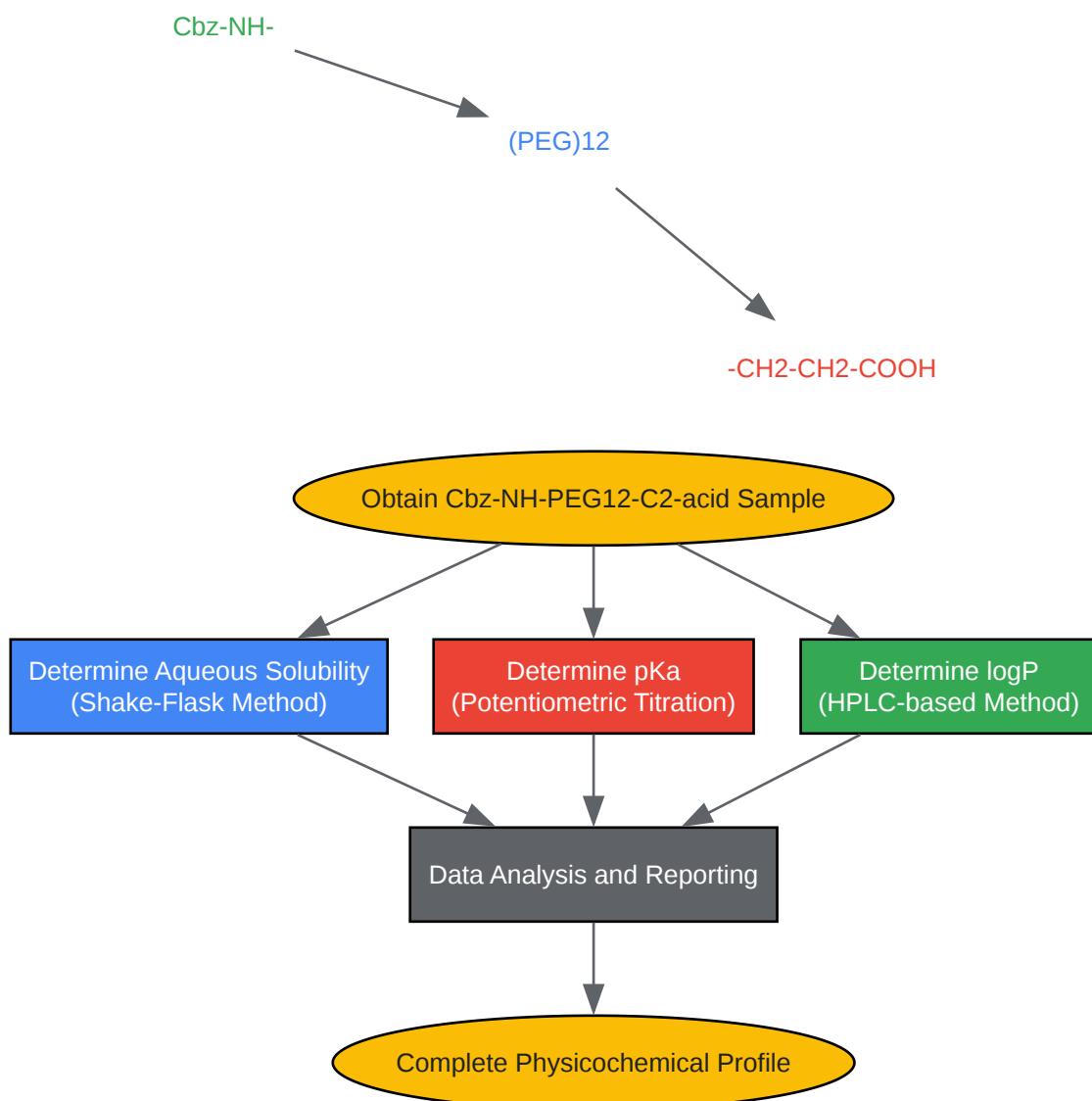
Property	Value	Source
Molecular Formula	C <sub>35</sub> H <sub>61</sub> NO <sub>16</sub>	[3]
Molecular Weight	751.86 g/mol	[3]
CAS Number	1334177-88-6	[3]
Appearance	Varies (often solid or oil)	[13]

Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Method/Source
logP	-0.8 to -1.2	Computational models
pKa (Carboxylic Acid)	~4.5	Based on similar aliphatic carboxylic acids
Aqueous Solubility	High	Inferred from the PEG12 chain

## Chemical Structure and Workflow Diagrams

Visualizing the structure and experimental processes is crucial for a deeper understanding. The following diagrams were generated using the Graphviz DOT language.



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## References

- 1. [tandfonline.com](http://tandfonline.com) [tandfonline.com]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]

- 3. Cbz-NH-PEG12-C2-acid | PROTAC Linker | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. amsbio.com [amsbio.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Cbz-NH-PEG3-C2-acid | TargetMol [targetmol.com]
- 8. Novel approaches for the rational design of PROTAC linkers - PMC [pmc.ncbi.nlm.nih.gov]
- 9. PROTAC PEG Linkers - JenKem Technology USA [jenkemusa.com]
- 10. PROTAC linker, E3 Ligase Ligand-Linker | BroadPharm [broadpharm.com]
- 11. Cbz-NH-PEG12-C2-acid - CAS:1334177-88-6 - KKL Med Inc. [kklmed.com]
- 12. purepeg.com [purepeg.com]
- 13. Cbz-NH-PEG2-C2-acid | 1347750-76-8 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Cbz-NH-PEG12-C2-acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2978019#physicochemical-properties-of-cbz-nh-peg12-c2-acid>]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)